

# Essential Safety and Operational Guide for 1-Cyclohexeneboronic Acid Pinacol Ester

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

**Compound Name:** 1-Cyclohexeneboronic acid pinacol ester

**Cat. No.:** B117284

[Get Quote](#)

This guide provides critical safety protocols and logistical plans for the handling and disposal of **1-Cyclohexeneboronic acid pinacol ester**, tailored for researchers, scientists, and professionals in drug development. Adherence to these procedures is vital for ensuring laboratory safety and minimizing risk.

## Hazard Identification and Personal Protective Equipment (PPE)

**1-Cyclohexeneboronic acid pinacol ester** is classified as an irritant.<sup>[1]</sup> It is crucial to handle this compound with care, utilizing appropriate personal protective equipment to prevent exposure. The primary hazards include causing serious eye irritation, skin irritation, and potential respiratory irritation.<sup>[1][2]</sup>

### Required Personal Protective Equipment (PPE)

Strict adherence to the following PPE guidelines is mandatory to prevent exposure.

PPE Category	Specification	Rationale
Eye Protection	Chemical safety goggles or a face shield worn over safety glasses.[2][3]	Protects against splashes and airborne particles that can cause serious eye irritation.[1][2]
Hand Protection	Chemical-resistant gloves (e.g., nitrile or neoprene).[1][4] Gloves should be inspected before use and disposed of after contamination.[4]	Prevents skin contact and irritation.[1][2]
Body Protection	A flame-resistant lab coat that covers the arms and is fastened in the front.[3][5]	Protects skin from accidental spills and contamination.[2]
Respiratory Protection	Generally not required under normal use with adequate ventilation.[2] If dust or aerosols are generated or if irritation is experienced, a NIOSH/MSHA-approved respirator should be worn.[5]	Prevents respiratory tract irritation.[1]
Footwear	Closed-toe shoes.[3]	Protects feet from spills and falling objects.

## Quantitative Data Summary

Property	Value
CAS Number	141091-37-4 <a href="#">[4]</a>
Molecular Formula	C <sub>12</sub> H <sub>21</sub> BO <sub>2</sub> <a href="#">[4]</a>
Molecular Weight	208.10 g/mol <a href="#">[4]</a>
Appearance	Colorless or yellow liquid <a href="#">[1]</a>
Flash Point	103 °C (217 °F) <a href="#">[1]</a> <a href="#">[6]</a>
Storage Temperature	2-8 °C <a href="#">[1]</a>
Sensitivity	Moisture sensitive <a href="#">[1]</a>

Occupational exposure limits have not been established for this product.[\[7\]](#)[\[8\]](#)[\[9\]](#)

## Operational Plans

### Receiving and Handling Protocol

- **Inspection:** Upon receipt, visually inspect the container for any signs of damage or leaks. Ensure the label is intact and clearly identifies the contents.[\[3\]](#)
- **Preparation:** Before handling, ensure that an eyewash station and safety shower are readily accessible.[\[2\]](#) All handling should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[\[10\]](#)
- **Weighing and Transfer:** To minimize exposure when weighing, use a tared, sealed container. When dissolving, add the compound slowly to the solvent to prevent splashing.[\[3\]](#)
- **General Hygiene:** Avoid contact with skin, eyes, and clothing.[\[11\]](#) Do not eat, drink, or smoke in the handling area. Wash hands thoroughly after handling and before breaks.[\[2\]](#)

## Storage Plan

- **Container:** Keep the container tightly closed in a dry, cool, and well-ventilated place.[\[2\]](#)[\[10\]](#)
- **Atmosphere:** Due to its moisture sensitivity, store under an inert atmosphere.[\[7\]](#)

- Incompatibilities: Keep away from strong oxidizing agents, strong acids, and strong bases.[\[7\]](#)  
[\[8\]](#)
- Labeling: Ensure containers are properly labeled.[\[5\]](#)

## Spill Response and Cleanup

In the event of a spill, follow these procedures to ensure safety and proper cleanup.

- Evacuation and Ventilation: For large spills, evacuate the immediate area.[\[3\]](#) Ensure the area is well-ventilated, and avoid breathing vapors.[\[1\]](#)
- Containment: For small spills, use an inert absorbent material to contain the substance.[\[2\]](#)
- Cleanup: Carefully soak up the material with the absorbent.[\[2\]](#) Place the absorbed material and any contaminated items into a closable, labeled container for hazardous waste disposal.[\[3\]](#)
- Decontamination: Clean the spill area with soap and water, collecting the rinsate as hazardous waste.

## Disposal Plan

All waste containing **1-Cyclohexeneboronic acid pinacol ester** must be treated as hazardous waste.

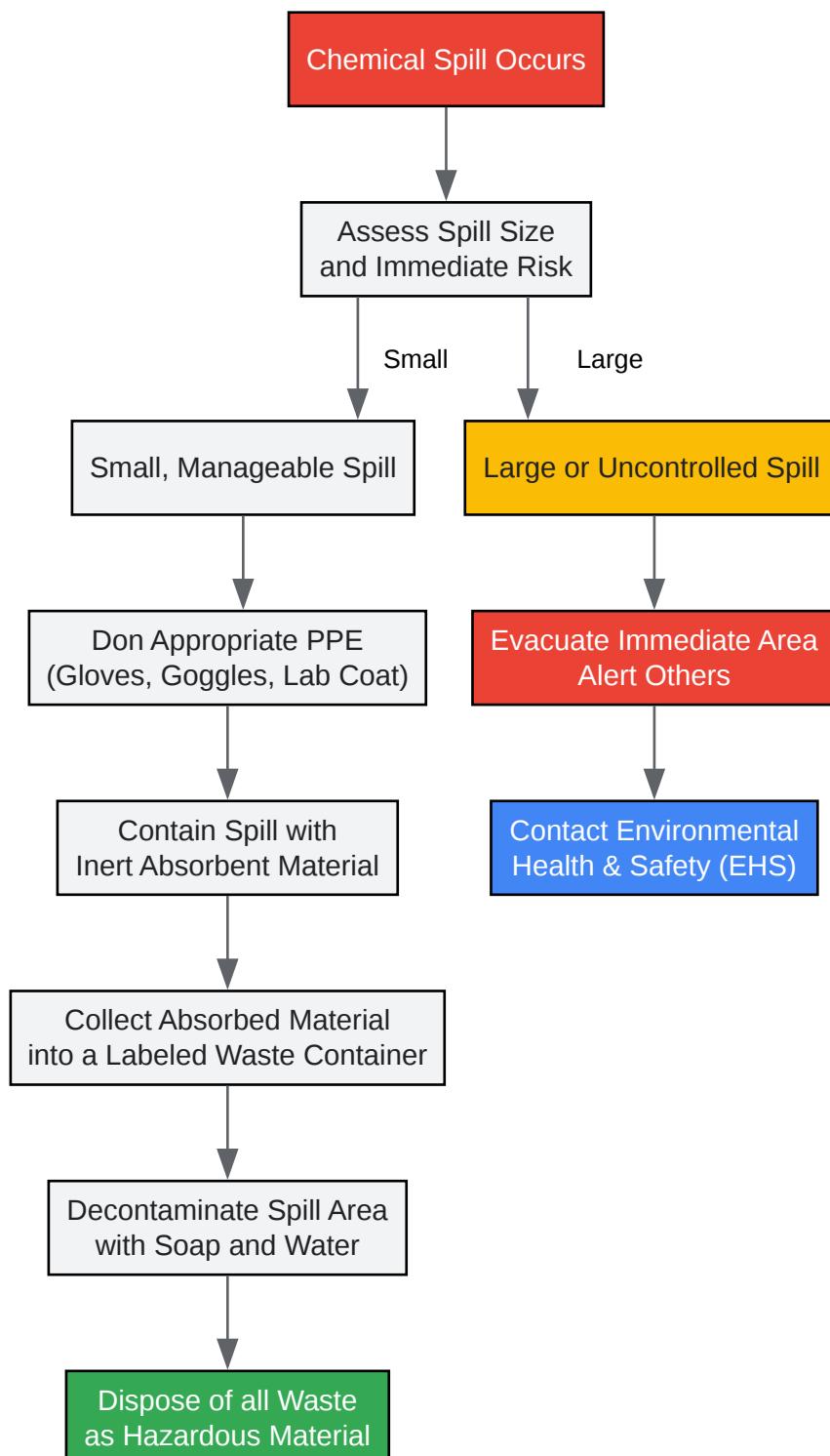
- Waste Segregation: Use separate, clearly labeled, and sealable containers for solid and liquid waste.[\[12\]](#)
- Labeling: Label all waste containers as "Hazardous Waste" and include the full chemical name.[\[12\]](#)
- Disposal: Dispose of the chemical waste in accordance with local, state, and federal regulations.[\[1\]](#) Do not dispose of it in regular trash or down the drain.[\[12\]](#) Contaminated materials, including gloves and lab coats, should also be disposed of as hazardous waste.[\[10\]](#)

## Experimental Protocols and Workflows

## First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Seek medical attention.[\[2\]](#)
- Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.[\[2\]](#)
- Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen or artificial respiration. Seek medical attention.[\[2\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and call a physician or poison control center immediately.[\[2\]](#)

## Chemical Spill Workflow Diagram



[Click to download full resolution via product page](#)

Caption: Logical workflow for handling a chemical spill.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 141091-37-4 | 1-Cyclohexene-1-boronic acid pinacol ester, 97% [aspirasci.com]
- 2. fishersci.co.uk [fishersci.co.uk]
- 3. benchchem.com [benchchem.com]
- 4. canbipharm.com [canbipharm.com]
- 5. datasheets.scbt.com [datasheets.scbt.com]
- 6. 环己烯-1-硼酸频哪醇酯 | Sigma-Aldrich [sigmaaldrich.com]
- 7. fishersci.com [fishersci.com]
- 8. fishersci.com [fishersci.com]
- 9. fishersci.com [fishersci.com]
- 10. benchchem.com [benchchem.com]
- 11. fishersci.fr [fishersci.fr]
- 12. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Essential Safety and Operational Guide for 1-Cyclohexeneboronic Acid Pinacol Ester]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b117284#personal-protective-equipment-for-handling-1-cyclohexeneboronic-acid-pinacol-ester>

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)